

An In-depth Technical Guide to Methyl Red Sodium Salt: Properties and Applications

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Compound of Interest

Compound Name: Methyl Red sodium salt

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For Researchers, Scientists, and Drug Development Professionals

Methyl Red sodium salt is an azo dye extensively utilized in laboratory settings as a pH indicator. Its distinct and sharp color transition between acidic and basic conditions makes it an invaluable tool in analytical chemistry, microbiology, and various research applications. This technical guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols, and the fundamental mechanisms governing its function.

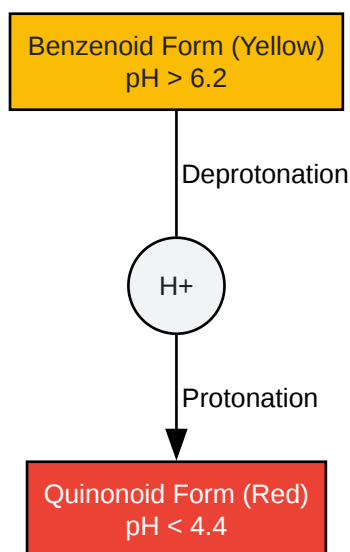
Core Physical and Chemical Properties

The fundamental properties of **Methyl Red sodium salt** are summarized below, providing a critical resource for its application in experimental design and execution.

Property	Value	Reference(s)
Chemical Name	Sodium 2-((4-(dimethylamino)phenyl)diazenyl)benzoate	[1]
Synonyms	C.I. Acid Red 2, 4-Dimethylaminoazobenzene-2'-carboxylic acid sodium salt	[2]
CAS Number	845-10-3	[2]
Molecular Formula	C ₁₅ H ₁₄ N ₃ NaO ₂	[3][4]
Molecular Weight	291.28 g/mol	[3][5]
Appearance	Dark red to orange-brown crystalline powder	[4]
Melting Point	179-182 °C	[6]
Solubility	Soluble in water. Slightly soluble in ethanol.	[7]
pKa	5.1	[2]
pH Transition Range	4.4 (Red) – 6.2 (Yellow)	[2][8][9]
UV-Vis λ _{max}	~430-440 nm (in distilled water)	[1]

Mechanism of Action as a pH Indicator

The utility of Methyl Red as a pH indicator stems from a protonation-dependent structural change that results in a distinct color shift. In solutions with a pH above 6.2, it exists in its deprotonated, benzenoid form, which is yellow. As the pH drops below 4.4, the molecule becomes protonated, adopting a quinonoid structure that appears red.[2]



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Caption: pH-Dependent Equilibrium of Methyl Red.

Experimental Protocols

Detailed methodologies for the primary applications of **Methyl Red sodium salt** are provided below.

Preparation of Methyl Red Indicator Solution (0.1% w/v)

Objective: To prepare a standard indicator solution for use in acid-base titrations.

Materials:

- **Methyl Red sodium salt** powder
- 95% Ethanol
- Distilled water
- 500 mL volumetric flask
- Weighing balance

Procedure:

- Weigh out 0.1 g of **Methyl Red sodium salt**.
- Dissolve the powder in 300 mL of 95% ethanol in a beaker.
- Once fully dissolved, transfer the solution to a 500 mL volumetric flask.
- Add distilled water to bring the final volume to 500 mL.
- Stopper the flask and invert several times to ensure thorough mixing.
- Store the solution in a labeled, sealed brown bottle at 4 to 8°C. The solution is stable for approximately one year.[\[10\]](#)[\[11\]](#)

Acid-Base Titration

Objective: To determine the concentration of an acidic or basic solution using Methyl Red as an indicator.

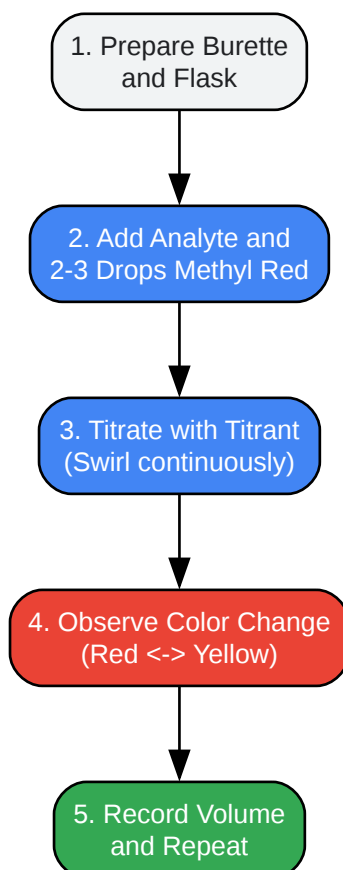
Materials:

- Analyte (acid or base of unknown concentration)
- Titrant (standardized base or acid)
- Methyl Red indicator solution (0.1%)
- Burette, clamp, and stand
- Erlenmeyer flask
- Pipette

Procedure:

- Rinse the burette with the titrant solution and fill it, ensuring no air bubbles are present in the tip. Record the initial volume.
- Pipette a known volume of the analyte into a clean Erlenmeyer flask.

- Add 2-3 drops of Methyl Red indicator solution to the analyte. The solution will turn red if the analyte is acidic or yellow if it is basic.[12]
- Slowly add the titrant from the burette to the flask while continuously swirling the flask to ensure mixing.[13]
- As the endpoint is approached, the color will begin to change more persistently. Add the titrant drop by drop.
- The endpoint is reached when a single drop of titrant causes a sharp color change from red to yellow (for an acid analyte) or yellow to red (for a base analyte). An intermediate orange color signals the transition point.[12][13]
- Record the final volume from the burette.
- Repeat the titration at least two more times to ensure concordant results.



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Caption: Workflow for a Standard Acid-Base Titration.

Methyl Red (MR) Test in Microbiology

Objective: To identify bacteria that produce stable acid end products through mixed-acid fermentation of glucose. This test is a key component of the IMViC series for differentiating enteric bacteria.[\[11\]](#)[\[14\]](#)

Materials:

- Pure 18-24 hour bacterial culture
- MR-VP broth
- Sterile test tubes
- Incubator (35-37°C)
- Methyl Red reagent (see preparation above)

Procedure:

- Aseptically inoculate a tube of MR-VP broth with a light inoculum from a pure culture of the test organism.[\[10\]](#)
- Incubate the tube aerobically at 35-37°C for a minimum of 48 hours. Some organisms may require up to 5 days of incubation.[\[10\]](#)[\[15\]](#)
- After incubation, aseptically transfer approximately 1 mL of the broth to a clean, empty test tube.
- Add 5-6 drops of the Methyl Red reagent to the 1 mL aliquot.[\[15\]](#)
- Observe for an immediate color change.

Interpretation of Results:

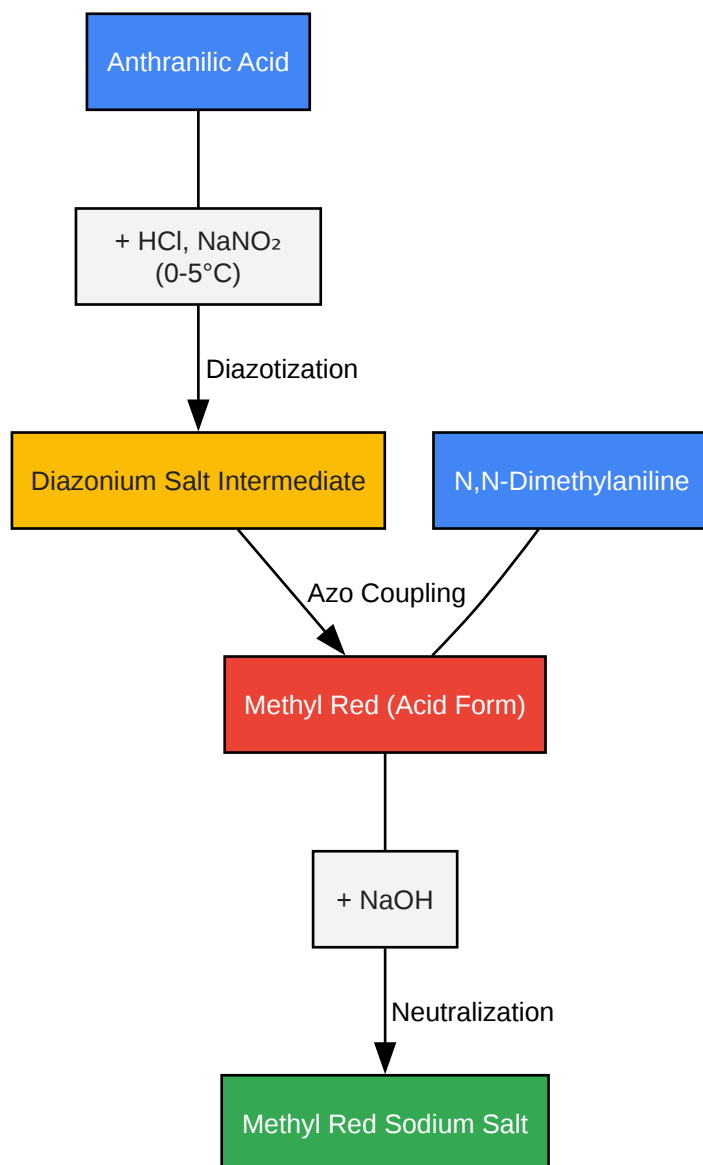
- Positive Result: The medium immediately develops a stable, bright red color. This indicates the organism has produced a large quantity of stable acids, lowering the pH to 4.4 or below.

Escherichia coli is a typical MR-positive organism.[16]

- Negative Result: The medium remains yellow. This indicates that insufficient acid was produced to overcome the buffer and lower the pH.[16]
- Inconclusive/Variable: An orange color may develop. In this case, the remaining broth should be re-incubated for an additional 48 hours and the test repeated.[15]

Synthesis Pathway

Methyl Red is synthesized via a two-step process involving diazotization followed by an azo coupling reaction.



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Caption: Synthesis Pathway of **Methyl Red Sodium Salt**.

This guide provides essential technical information for the effective use of **Methyl Red sodium salt** in research and development. Adherence to these protocols and a clear understanding of the underlying chemical principles will ensure accurate and reproducible results.

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